

# Technical Support Center: Improving the Flexibility of Ebecryl® 220-Based Formulations

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## Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to enhancing the flexibility of formulations based on the hexafunctional aromatic urethane acrylate, Ebecryl® 220. Given that Ebecryl® 220 is known for its high hardness, fast cure response, and excellent scratch and solvent resistance, a common challenge is overcoming its inherent low flexibility.<sup>[1][2][3]</sup> This guide offers troubleshooting advice, frequently asked questions, and detailed experimental protocols to address this issue.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My cured Ebecryl® 220 film is cracking and brittle. What is the primary cause?

A1: Ebecryl® 220 is a hexafunctional aromatic urethane acrylate, which results in a highly crosslinked and rigid polymer network upon curing.<sup>[2][3]</sup> This high crosslink density is the primary reason for the cured film's hardness and inherent brittleness or low flexibility.<sup>[1]</sup>

Q2: How can I increase the flexibility of my Ebecryl® 220 formulation?

A2: There are three main strategies to improve the flexibility of your formulation:

- **Incorporate Reactive Diluents:** Adding monofunctional or difunctional acrylate monomers can increase the flexibility of the cured film. These reactive diluents have a plasticizing effect and reduce the overall crosslink density.

- **Blend with Flexible Oligomers:** Blending Ebecryl® 220 with inherently flexible oligomers, such as aliphatic urethane acrylates, can significantly improve the elongation and flexibility of the final product.
- **Use Plasticizers:** While less common in UV/EB curable systems due to migration concerns, certain reactive plasticizers can be incorporated to enhance flexibility.

Q3: What type of reactive diluents should I use to improve flexibility?

A3: To increase flexibility, it is recommended to use monofunctional or difunctional reactive diluents. Higher functionality acrylates will increase hardness and brittleness.

- **Monofunctional Acrylates:** These are very effective at increasing flexibility by terminating polymer chains and reducing crosslink density. Isobornyl acrylate (IBOA) is a common choice that can improve flexibility and adhesion.[\[4\]](#)[\[5\]](#)
- **Difunctional Acrylates:** These offer a balance between flexibility and maintaining good mechanical properties. Examples include Tripropylene glycol diacrylate (TPGDA) and 1,6-Hexanediol diacrylate (HDDA).

Q4: Will adding reactive diluents affect other properties of my formulation?

A4: Yes. The addition of reactive diluents will impact several properties:

- **Viscosity:** Reactive diluents will lower the viscosity of the formulation, which can be beneficial for processing and application.
- **Cure Speed:** The overall cure speed may be affected depending on the reactivity of the chosen diluent.
- **Hardness and Scratch Resistance:** Increasing flexibility by adding lower functionality diluents will likely lead to a decrease in surface hardness and scratch resistance.
- **Tensile Strength:** The tensile strength of the cured film may also be reduced.

Q5: What are flexible oligomers and how do they work?

A5: Flexible oligomers are typically aliphatic urethane acrylates with a lower functionality (e.g., difunctional) and a chemical structure that imparts greater flexibility. When blended with the rigid Ebecryl® 220, they create a more flexible polymer network. Allnex, the manufacturer of Ebecryl®, offers a range of flexible aliphatic urethane acrylates that are compatible with Ebecryl® 220.[6]

Q6: Are there any downsides to blending with flexible oligomers?

A6: While effective, blending with flexible oligomers will also affect the final properties. Similar to using reactive diluents, you can expect a decrease in hardness and solvent resistance as the concentration of the flexible oligomer increases. The cost of the formulation may also be impacted.

Q7: Can I use a plasticizer to improve the flexibility of my Ebecryl® 220 formulation?

A7: Traditional, non-reactive plasticizers are generally not recommended for UV/EB cured systems as they can migrate out of the cured polymer over time, leading to a loss of properties and potential contamination. However, reactive plasticizers, which have a functional group that can co-react with the acrylate system, can be an option. Their use is less common and requires careful selection to ensure compatibility and long-term stability.

## Data Presentation: Impact of Additives on Formulation Properties

The following tables provide illustrative data on how different additives can affect the properties of an Ebecryl® 220-based formulation. The data is based on general principles observed in UV/EB curable urethane acrylate systems and should be used as a guideline for starting your own experiments.

Table 1: Effect of Reactive Diluents on Ebecryl® 220 Formulations

Formula tion	Ebecryl ® 220 (wt%)	Reactiv e Diluent (wt%)	Diluent Type	Viscosit y (cps at 25°C)	Pencil Hardnes s	Mandrel Bend (mm)	Elongati on at Break (%)
Control	100	0	-	~28,500	>8H	>38	<2
A	80	20	IBOA	~5,000	4H	10	~15
B	80	20	TPGDA	~4,500	5H	15	~10
C	60	40	IBOA	~1,000	2H	<5	~30
D	60	40	TPGDA	~800	3H	8	~20

Note: This data is illustrative and actual results may vary depending on the specific photoinitiator system, cure conditions, and substrate.

Table 2: Effect of Blending with a Flexible Aliphatic Urethane Acrylate Oligomer

Formulati on	Ebecryl® 220 (wt%)	Flexible Oligomer * (wt%)	Viscosity (cps at 25°C)	Pencil Hardness	Mandrel Bend (mm)	Elongatio n at Break (%)
Control	100	0	~28,500	>8H	>38	<2
E	75	25	~35,000	5H	12	~25
F	50	50	~45,000	2H	<5	~50

\*A hypothetical difunctional aliphatic urethane acrylate is used for illustrative purposes.

## Experimental Protocols

### 1. Mandrel Bend Test (ASTM D522)

This test is used to assess the flexibility and resistance to cracking of a coating on a substrate when bent around a cylindrical or conical mandrel.

- Apparatus:

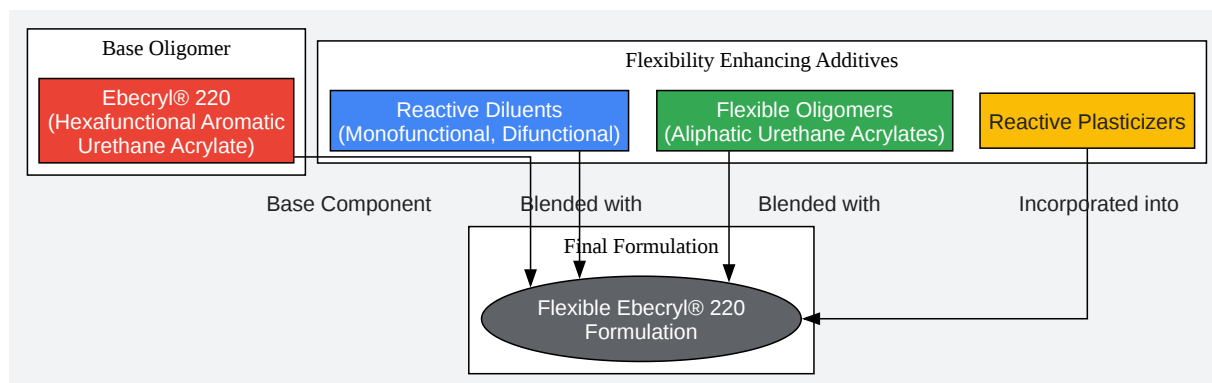
- Cylindrical Mandrel Bending Tester with a set of mandrels of varying diameters (e.g., 2mm to 32mm).
- Test panels (e.g., cold-rolled steel, 0.8 mm thick).
- Film applicator for uniform coating thickness.
- Procedure:
  - Prepare the Ebecryl® 220 formulation with the desired additives and photoinitiator.
  - Apply a uniform film of the formulation onto the test panel at a specified thickness (e.g., 50  $\mu\text{m}$ ).
  - Cure the coated panel using a UV or EB source under controlled conditions (lamp intensity, dose, and atmosphere).
  - Condition the cured panels at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours.
  - Place the coated panel in the mandrel bending tester, with the coated side facing outwards.
  - Starting with the largest diameter mandrel, bend the panel  $180^\circ$  over the mandrel in approximately 1 second.
  - Remove the panel and inspect the coating for any signs of cracking or delamination, both with the naked eye and under magnification if necessary.
  - If no failure is observed, repeat the test with progressively smaller mandrels until cracking occurs.
  - The smallest mandrel diameter at which the coating does not crack is reported as the flexibility of the coating.

## 2. Tensile Properties of Thin Plastic Sheeting (ASTM D882)

This method determines the tensile properties, including tensile strength, elongation at break, and modulus of elasticity, of thin plastic films.

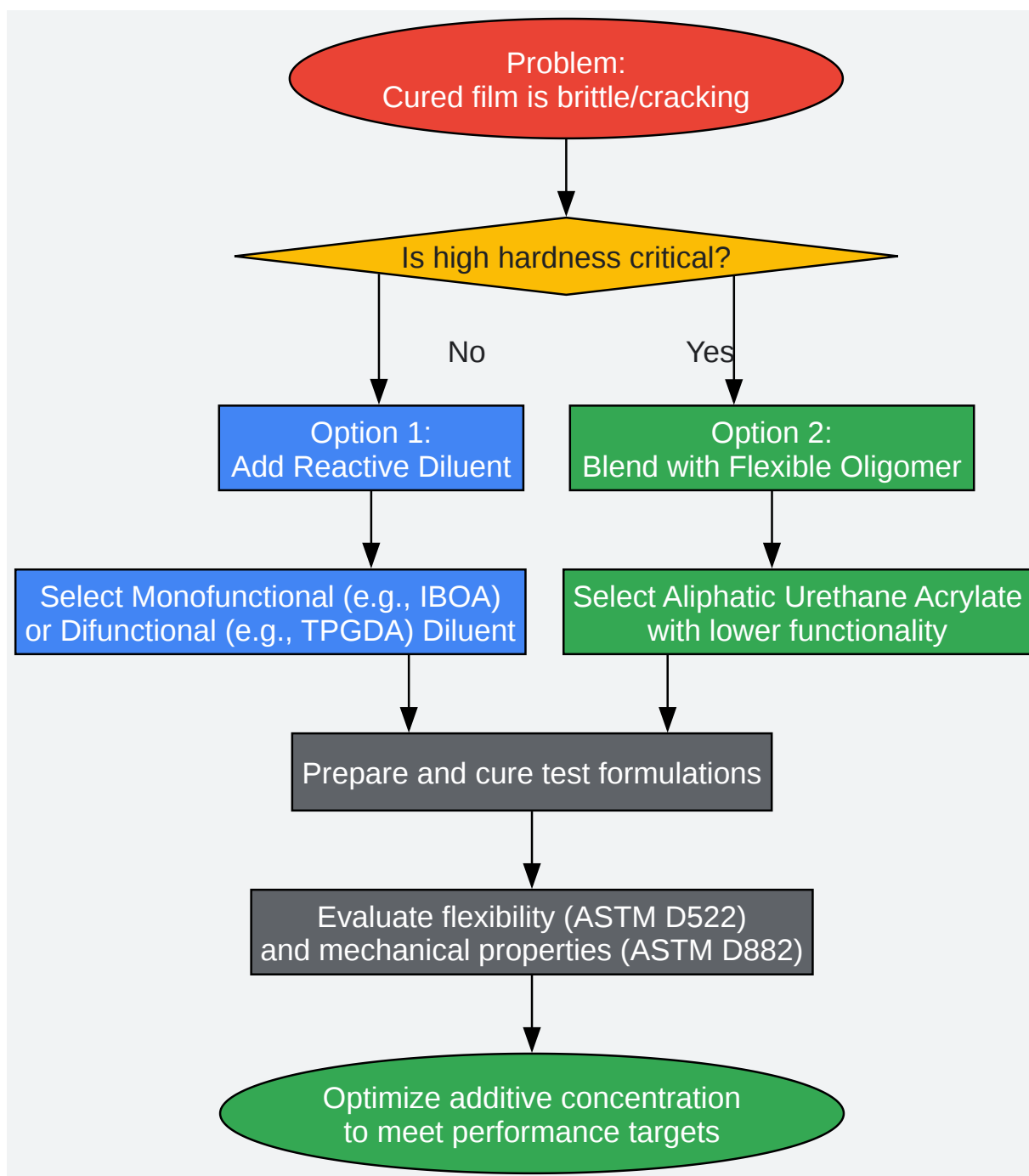
- Apparatus:
  - Universal Testing Machine (UTM) with a suitable load cell.
  - Grips for holding the thin film specimens.
  - Micrometer for measuring film thickness.
  - Cutter for preparing specimens of a specific width.
- Procedure:
  - Prepare a free film of the cured Ebecryl® 220 formulation. This can be done by curing the liquid resin on a non-adherent substrate (e.g., silicone-coated paper) and then carefully peeling it off.
  - Cut the cured film into rectangular test specimens of uniform width (e.g., 10-25 mm) and a length sufficient for gripping in the UTM.
  - Measure the thickness and width of each specimen at several points along the gauge length and calculate the average cross-sectional area.
  - Condition the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours.
  - Mount the specimen in the grips of the UTM, ensuring it is aligned vertically and not under any tension before the test begins.
  - Set the crosshead speed to a constant rate (e.g., 50 mm/min).
  - Start the test and record the load and extension data until the specimen breaks.
  - From the stress-strain curve, calculate the tensile strength, elongation at break, and modulus of elasticity.

## Visualizations



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Caption: A diagram illustrating the formulation hierarchy for improving the flexibility of Ebecryl® 220.



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Caption: A troubleshooting workflow for addressing brittleness in Ebecryl® 220 formulations.



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